

# Technical Guide: Safety and Handling of Methyl 6-bromo-1H-indole-4-carboxylate

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## Compound of Interest

**Compound Name:** methyl 6-bromo-1H-indole-4-carboxylate

**Cat. No.:** B031375

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and experimental considerations for **methyl 6-bromo-1H-indole-4-carboxylate**, a key building block in medicinal chemistry and drug discovery. The information is intended to ensure its safe and effective use in a laboratory setting.

## Chemical Identification and Properties

**Methyl 6-bromo-1H-indole-4-carboxylate** is a heterocyclic compound with the molecular formula C<sub>10</sub>H<sub>8</sub>BrNO<sub>2</sub>. It is a solid at room temperature and is utilized as an intermediate in the synthesis of various biologically active molecules.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>8</sub> BrNO <sub>2</sub>
Molecular Weight	254.08 g/mol <a href="#">[1]</a>
Appearance	Solid <a href="#">[1]</a>
CAS Number	107650-22-6
SMILES	COC(=O)C1=C2C=CNC2=CC(Br)=C1 <a href="#">[1]</a>
InChI Key	KPFSQBKJYHWFME-UHFFFAOYSA-N <a href="#">[1]</a>

## Hazard Identification and Classification

**Methyl 6-bromo-1H-indole-4-carboxylate** is classified as a hazardous substance. The primary hazard is its acute oral toxicity.

GHS Classification:

Hazard Class	Category
Acute Toxicity, Oral	Category 3

GHS Label Elements:

Pictogram	Signal Word	Hazard Statement
	Danger	H301: Toxic if swallowed[ <a href="#">1</a> ]

Precautionary Statements:

Code	Statement
P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
P330	Rinse mouth.
P331	Do NOT induce vomiting.

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of the compound.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this compound to determine the appropriate level of PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
  - Body Protection: Wear a lab coat, and consider additional protective clothing for larger quantities.
- Respiratory Protection: Use a certified respirator if working in a poorly ventilated area or if dusts are generated.

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## Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

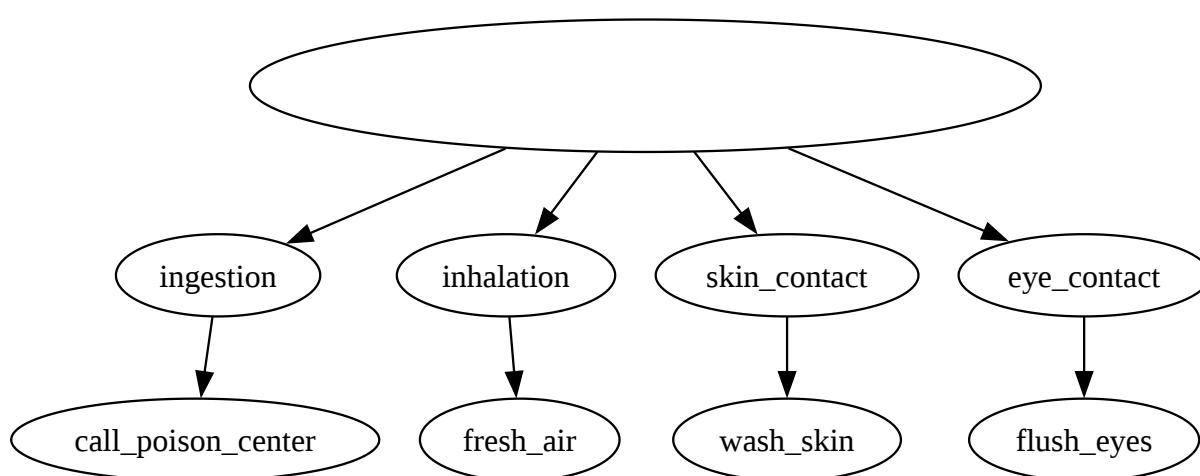
## Storage Conditions

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.
- The designated storage class is 6.1D - Non-combustible, acute toxic Cat.3 / toxic hazardous materials or hazardous materials causing chronic effects.[\[1\]](#)

# Emergency Procedures

## First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.



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## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products may be formed, including carbon oxides, nitrogen oxides, and hydrogen bromide.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 3.1). Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up the solid material and place it in a suitable container for disposal. Avoid generating dust. Clean the affected area thoroughly.

## Experimental Protocol: Synthesis of Methyl 6-bromo-1H-indole-4-carboxylate

The following is a proposed, adapted experimental protocol for the synthesis of **methyl 6-bromo-1H-indole-4-carboxylate**, based on a known procedure for the synthesis of the non-brominated analogue, methyl 1H-indole-4-carboxylate, via a palladium-catalyzed reaction. This procedure should be performed by a qualified chemist with appropriate safety precautions in place.

## Materials and Reagents

- Methyl 2-amino-5-bromobenzoate
- (2-bromovinyl)trimethylsilane
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )

- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Toluene
- Hydrochloric acid (HCl)
- Sodium bicarbonate ( $\text{NaHCO}_3$ )
- Brine
- Magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexanes, ethyl acetate)

## Experimental Procedure

- Reaction Setup: In a flame-dried, round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add methyl 2-amino-5-bromobenzoate, (2-bromovinyl)trimethylsilane, palladium(II) acetate, triphenylphosphine, and potassium carbonate.
- Solvent Addition: Add anhydrous toluene to the flask under an inert atmosphere (e.g., argon or nitrogen).
- Reaction: Heat the reaction mixture to reflux and stir for the appropriate time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Work-up:
  - Cool the reaction mixture to room temperature.
  - Dilute with a suitable organic solvent (e.g., ethyl acetate) and wash with water, 1M HCl, saturated sodium bicarbonate solution, and brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **methyl 6-bromo-1H-indole-4-carboxylate**.

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## Toxicological and Ecological Information

- Toxicological Information: The primary known toxicological effect is acute oral toxicity. Further toxicological data is limited.
- Ecological Information: No specific data is available on the ecological effects of this compound. It is important to prevent its release into the environment.

## Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It should be treated as hazardous waste.

This technical guide is intended to provide essential safety and handling information. It is not exhaustive, and users should consult the relevant Safety Data Sheets (SDS) and conduct a thorough risk assessment before use.

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## References

- 1. [taylorandfrancis.com](http://taylorandfrancis.com) [taylorandfrancis.com]
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